

Personal protective equipment for handling N-Formylmethionine

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Compound of Interest

Compound Name: N-Formylmethionine

Cat. No.: B1678654

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Comprehensive Safety Protocol: Handling N-Formylmethionine

This guide provides essential safety and logistical information for the handling and disposal of **N-Formylmethionine**, a derivative of the amino acid methionine used in protein synthesis initiation in bacteria and organelles.^{[1][2]} Adherence to these procedures is critical to ensure the safety of laboratory personnel.

Hazard Identification and Safety Summary

N-Formylmethionine is classified as a hazardous substance that requires careful handling. It is a solid, typically in powder form, which necessitates precautions to avoid dust inhalation.^{[3][4]}

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Skin Irritation (Category 2)	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation.
Eye Irritation (Category 2A)	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation.
Specific Target Organ Toxicity	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation.

Operational Plan: Personal Protective Equipment (PPE) and Handling

A thorough risk assessment should always be conducted before beginning work.^[5] The following PPE is mandatory when handling **N-Formylmethionine** to mitigate the risks of skin, eye, and respiratory irritation.

1. Required Personal Protective Equipment (PPE)

- **Eye and Face Protection:** Wear chemical safety goggles or glasses that provide a complete seal around the eyes.^{[3][6]} If there is a splash hazard, a face shield should be worn in addition to goggles.
- **Hand Protection:** Use chemically resistant gloves (e.g., nitrile gloves).^{[3][7]} Inspect gloves for any tears or punctures before use. Contaminated gloves should be removed and washed before re-use.^[8]
- **Respiratory Protection:** To prevent the inhalation of fine dust particles, a NIOSH-approved N95 respirator or equivalent is required, especially when handling the powder outside of a certified chemical fume hood.^{[3][6]}
- **Protective Clothing:** A standard lab coat, long pants, and closed-toe shoes are required to protect the skin.^{[5][8]}

2. Step-by-Step Handling Protocol

This protocol outlines the procedural steps for safely handling **N-Formylmethionine** powder.

- **Preparation and Engineering Controls:**
 - Designate a specific area for handling, preferably within a certified chemical fume hood to ensure adequate ventilation.^[8]
 - Before starting, ensure the work surface is clean and uncluttered.
 - Assemble all necessary materials: **N-Formylmethionine**, spatulas, weigh boats, containers, and waste receptacles.

- Verify that an eye wash station and safety shower are accessible and operational.
- Weighing and Aliquoting:
 - Don all required PPE as specified above.
 - Perform all manipulations of the powder within the chemical fume hood to contain any dust.
 - Open the container slowly to avoid creating airborne dust.
 - Use a spatula to carefully transfer the desired amount of powder to a weigh boat. Avoid pouring directly from the container to minimize dust generation.
 - Once the desired amount is measured, securely close the primary container.
 - Proceed with your experimental protocol, keeping the material contained as much as possible.
- Post-Handling Decontamination:
 - Carefully clean all equipment and the work surface with an appropriate solvent (e.g., 70% ethanol) and wipe dry.
 - Remove PPE in the correct order to avoid cross-contamination: gloves first, followed by lab coat, and then eye/face protection.
 - Wash hands thoroughly with soap and water after removing gloves.

Emergency and Disposal Plans

1. Spill and Emergency Procedures

- Spill:
 - Evacuate the immediate area if a significant amount of dust is generated.
 - Wearing appropriate PPE, gently cover the spill with absorbent paper towels to prevent further dispersal.

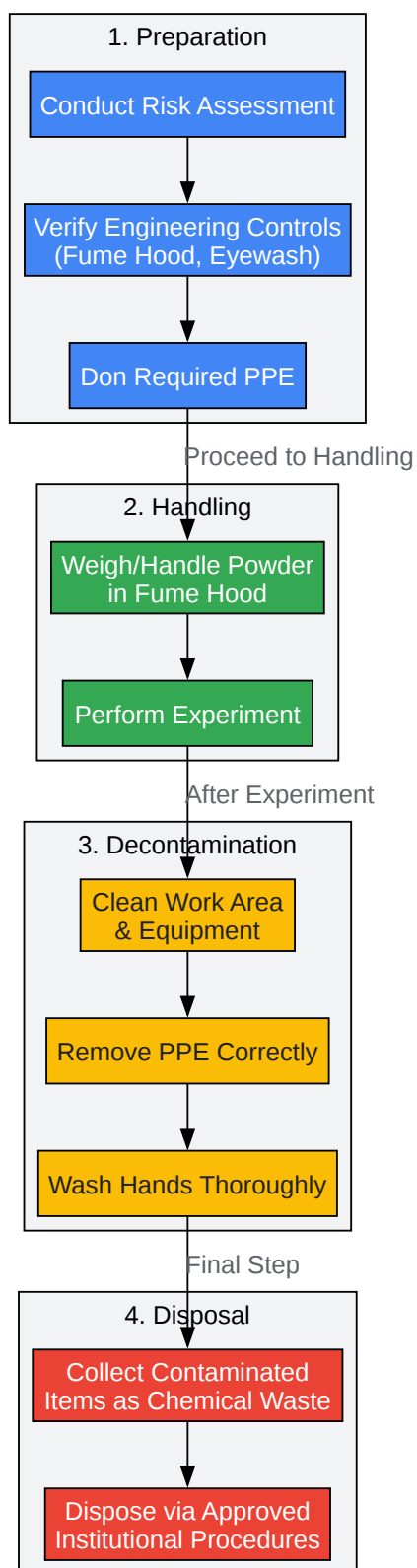
- Dampen the absorbent material with water, then carefully wipe up the spill, working from the outside in.
- Place all contaminated materials into a sealed bag for chemical waste disposal.
- Clean the spill area again with soap and water.
- First Aid Measures:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[8\]](#)
 - Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If irritation persists, seek medical attention.[\[8\]](#)
 - Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if respiratory symptoms occur.
 - Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

2. Disposal Plan

All waste containing **N-Formylmethionine**, including empty containers, contaminated PPE, and spill cleanup materials, must be treated as chemical waste.

- Collect all waste in a clearly labeled, sealed, and leak-proof container.
- Do not mix with other waste streams unless compatibility has been confirmed.
- Dispose of the chemical waste in accordance with all local, state, and federal regulations. Do not allow the product to enter sewers or waterways.

Safe Handling Workflow



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Caption: Workflow for safely handling **N-Formylmethionine**.

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